

# Coumarin 152: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Coumarin 152

CAS No.: 53518-14-2

Cat. No.: B1214713

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CAS Number: 53518-14-2

Molecular Formula:  $C_{12}H_{10}F_3NO_2$

Synonyms: 7-(Dimethylamino)-4-(trifluoromethyl)coumarin, Coumarin 485, C152

This guide provides an in-depth overview of **Coumarin 152** (C152), a versatile fluorescent dye widely utilized in scientific research. It covers the compound's physicochemical properties, spectroscopic characteristics, synthesis, and key applications, with a focus on protocols and data relevant to researchers, scientists, and professionals in drug development.

## Core Properties and Data

**Coumarin 152** is a member of the 7-aminocoumarin family of dyes, known for their strong fluorescence and sensitivity to the local environment.<sup>[1]</sup> Its structure, featuring a trifluoromethyl group and a dimethylamino group, imparts unique photophysical properties that make it a valuable tool in various analytical and biological studies.<sup>[2]</sup>

## Physicochemical Properties

The fundamental physical and chemical characteristics of **Coumarin 152** are summarized below.

| Property          | Value                                                          | Reference(s) |
|-------------------|----------------------------------------------------------------|--------------|
| CAS Number        | 53518-14-2                                                     | [2][3][4][5] |
| Molecular Formula | C <sub>12</sub> H <sub>10</sub> F <sub>3</sub> NO <sub>2</sub> | [2][3][4][5] |
| Molecular Weight  | 257.21 g/mol                                                   | [2][3][4][5] |
| Appearance        | White to pale yellow or green powder/crystal                   | [2][3][5]    |
| Melting Point     | 145 - 149 °C                                                   | [2][5]       |
| Purity            | ≥97%                                                           | [2][4]       |
| Solubility        | Soluble in organic solvents                                    | [2]          |
| Storage           | Store at 2 - 8 °C, protect from light                          | [2][5]       |

## Spectroscopic Properties

**Coumarin 152**'s utility stems from its fluorescent properties, which are highly dependent on solvent polarity.[6][7] This phenomenon, known as solvatochromism, is characterized by a shift in the absorption and emission spectra in different environments. Generally, as solvent polarity increases, the fluorescence emission red-shifts (moves to a longer wavelength) and its intensity decreases.[8] This sensitivity allows C152 to be used as a probe for microenvironments, such as protein binding sites or lipid membranes.[2][9]

The photophysical behavior of C152 has been studied extensively. In nonpolar solvents, it exhibits unexpectedly lower Stokes' shifts and fluorescence lifetimes.[7] In higher polarity solvents (where the solvent polarity function  $\Delta f > \sim 0.2$ ), a sharp decrease in fluorescence quantum yield and lifetime is observed, which is also strongly temperature-dependent.[6][7] This behavior is attributed to the involvement of a non-fluorescent twisted intramolecular charge transfer (TICT) state, which provides an efficient non-radiative decay channel.[7]

| Solvent      | Absorption Max ( $\lambda_{abs}$ , nm) | Emission Max ( $\lambda_{em}$ , nm) | Fluorescence Quantum Yield ( $\Phi_f$ ) | Fluorescence Lifetime ( $\tau_f$ , ns) |
|--------------|----------------------------------------|-------------------------------------|-----------------------------------------|----------------------------------------|
| Cyclohexane  | 365                                    | 430                                 | 0.35                                    | 1.48                                   |
| Benzene      | 379                                    | 466                                 | 0.40                                    | 2.15                                   |
| Acetonitrile | 387                                    | 506                                 | 0.20                                    | 2.05                                   |
| Methanol     | 385                                    | 518                                 | 0.04                                    | 0.42                                   |
| Water        | 382                                    | 538                                 | 0.002                                   | 0.05                                   |

Note: The data in this table are compiled from a comprehensive study on the photophysical properties of **Coumarin 152** and serve as representative values. Actual values may vary based on experimental conditions such as concentration and temperature.[6]

## Experimental Protocols

This section details methodologies for the synthesis of coumarin dyes and the application of **Coumarin 152** in fluorescence spectroscopy.

### Synthesis of Coumarin Derivatives: Pechmann Condensation

The Pechmann condensation is a classic and widely used method for synthesizing coumarins from a phenol and a  $\beta$ -ketoester under acidic conditions.[8][10] While a specific protocol for C152 is not readily available in open literature, a general procedure can be adapted using its logical precursors: 3-(dimethylamino)phenol and a trifluoromethyl- $\beta$ -ketoester (e.g., ethyl 4,4,4-trifluoroacetoacetate).

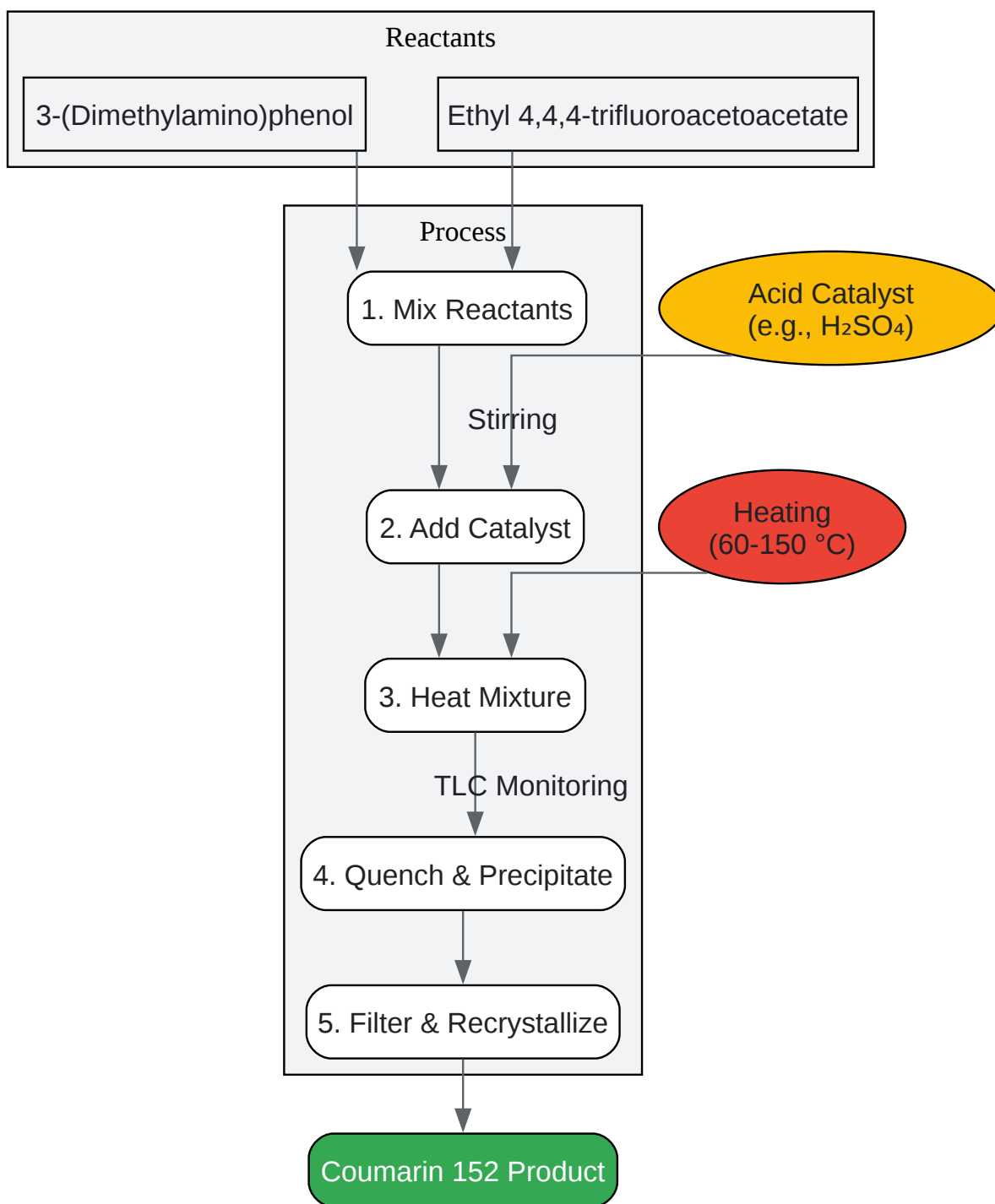
Reactants:

- 3-(Dimethylamino)phenol
- Ethyl 4,4,4-trifluoroacetoacetate

- Acid Catalyst (e.g., concentrated Sulfuric Acid, Methanesulfonic acid, or a Lewis acid like  $\text{AlCl}_3$ )
- Solvent (optional, non-polar solvents like toluene are often used, though solvent-free conditions are also reported).[\[8\]](#)[\[11\]](#)

#### General Procedure:

- Mixing: Combine equimolar amounts of 3-(dimethylamino)phenol and ethyl 4,4,4-trifluoroacetoacetate in a round-bottom flask. If using a solvent, add it at this stage.
- Catalysis: Slowly add the acid catalyst to the mixture with stirring. The reaction is often exothermic and may require cooling.
- Reaction: Heat the mixture, typically between 60-150 °C, for several hours.[\[11\]](#) Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: After completion, cool the reaction mixture and pour it into ice-cold water to precipitate the crude product.
- Purification: Collect the solid product by filtration, wash it with water to remove the acid catalyst, and dry it. Further purification is achieved by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture.



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**Caption:** Generalized workflow for **Coumarin 152** synthesis via Pechmann condensation.

## Application Protocol: Probing Protein Binding with Fluorescence Spectroscopy

This protocol describes how to use **Coumarin 152** to study its binding interaction with a protein, such as Human Serum Albumin (HSA), using steady-state fluorescence spectroscopy. [12] The principle relies on the change in C152's fluorescence upon binding to the protein.

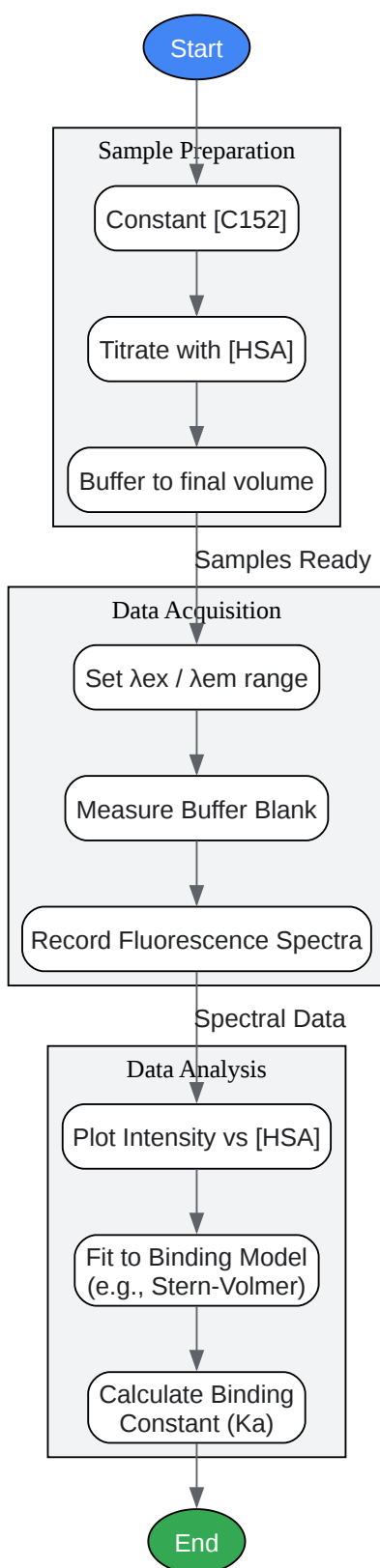
### Materials:

- **Coumarin 152** stock solution (e.g., 1 mM in ethanol).
- Human Serum Albumin (HSA) stock solution (e.g., 100  $\mu$ M in phosphate buffer).
- Phosphate buffer (e.g., pH 7.4).[12]
- Spectrofluorometer.
- Quartz cuvettes.

### Procedure:

- Sample Preparation:
  - Prepare a series of samples in cuvettes. Each sample should contain a constant concentration of **Coumarin 152** (e.g., 5  $\mu$ M).[12]
  - To each cuvette, add increasing concentrations of the HSA stock solution, creating a titration series (e.g., 0  $\mu$ M, 2  $\mu$ M, 4  $\mu$ M, ..., 50  $\mu$ M HSA).
  - Ensure the total volume in each cuvette is the same by adding phosphate buffer. Keep the final ethanol concentration from the C152 stock low (<1%) to avoid affecting protein structure.
  - Prepare a "blank" cuvette containing only the buffer.
- Instrument Setup:
  - Turn on the spectrofluorometer and allow the lamp to warm up.

- Set the excitation wavelength. A common choice for C152 is around 380-390 nm.[\[6\]](#)[\[10\]](#)
- Set the emission scan range (e.g., 420 nm to 650 nm) to capture the full fluorescence spectrum.
- Optimize excitation and emission slit widths to balance signal intensity and spectral resolution.
- Data Acquisition:
  - Place the "blank" sample in the spectrofluorometer and record a blank scan to account for buffer Raman scattering and background noise.
  - Measure the fluorescence spectrum of each sample in the titration series, starting from the one with only C152 and progressing to the highest HSA concentration.
  - Subtract the blank spectrum from each sample spectrum.
- Data Analysis:
  - Observe the changes in the fluorescence spectra. Binding to HSA will likely cause an increase in fluorescence intensity and a blue-shift (shift to shorter wavelength) in the emission maximum as C152 moves from the polar aqueous environment to a more non-polar binding pocket.[\[12\]](#)
  - Plot the change in fluorescence intensity at the emission maximum against the HSA concentration.
  - Use the binding isotherm data to calculate the binding constant ( $K_a$ ) and the number of binding sites ( $n$ ) using appropriate models, such as the Stern-Volmer or Scatchard equations.



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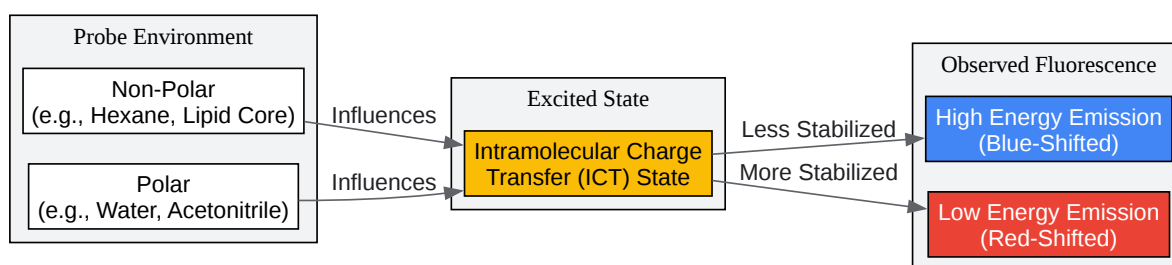
**Caption:** Experimental workflow for studying protein-ligand binding using **Coumarin 152**.

## Key Applications and Logical Relationships

**Coumarin 152** is not typically used as a therapeutic agent itself, but rather as a fluorescent probe in various research and development contexts.<sup>[4][13]</sup> Its primary value lies in its ability to report on its immediate molecular environment.

- **Fluorescent Probe:** It is widely used as a fluorescent probe in biological assays to visualize cellular processes.<sup>[2]</sup>
- **Solvation Dynamics:** Its sensitivity to solvent polarity makes it an ideal tool for studying solvation dynamics in complex systems like lipid bilayers and micelles.<sup>[7][9]</sup> Time-resolved fluorescence emission can be used to measure how the environment around the probe reorganizes following photoexcitation.<sup>[9]</sup>
- **Sensors:** C152 is employed in the development of sensors for detecting pH changes and the presence of metal ions.<sup>[2]</sup>
- **Laser Dyes:** Like many coumarins, C152 is a useful laser dye for the blue-green region of the spectrum.<sup>[4]</sup>
- **Environmental Monitoring:** The compound can be utilized in environmental studies to track pollutants.<sup>[2]</sup>

The relationship between solvent polarity and the dye's emission spectrum is a foundational concept for its application as a probe.



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**Caption:** Principle of solvatochromism for **Coumarin 152** as an environmental probe.

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